

### solubility of DCBPy in different solvents

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Compound of Interest		
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An In-Depth Technical Guide on the Solubility of Dicarboxy-bipyridine (DCBPy) Isomers

For Researchers, Scientists, and Drug Development Professionals

#### Introduction

The solubility of active pharmaceutical ingredients (APIs) and key chemical intermediates is a critical parameter in drug development and chemical synthesis. Dicarboxy-bipyridine (**DCBPy**) and its isomers are important heterocyclic building blocks used in the synthesis of metalorganic frameworks (MOFs), organic photocatalysts, and as ligands in coordination chemistry. [1] Understanding the solubility of these compounds in various solvents is essential for their application in synthesis, purification, and formulation.

This technical guide provides a summary of the available solubility data for common isomers of dicarboxy-bipyridine, a detailed experimental protocol for solubility determination, and a visual representation of the experimental workflow. The term "**DCBPy**" is an abbreviation, and this guide will focus on the most commonly cited isomers: 4,4'-dicarboxy-2,2'-bipyridine and 5,5'-dicarboxy-2,2'-bipyridine.

#### **Data Presentation: Solubility of DCBPy Isomers**

The following table summarizes the known qualitative and quantitative solubility data for different **DCBPy** isomers in a range of solvents. It is important to note that comprehensive quantitative data is limited in publicly available literature.



Compound Name	Abbreviatio n	Solvent	Temperatur e	Solubility	Citation
2,2'- Bipyridine- 4,4'- dicarboxylic acid	4,4'-DCBPy	Water	Not specified	Insoluble	[2][3]
2,2'- Bipyridine- 4,4'- dicarboxylic acid	4,4'-DCBPy	Water (pH adjusted to 10 with NaOH)	Not specified	4.72 mg/mL (19.33 mM)	[4]
2,2'- Bipyridine- 4,4'- dicarboxylic acid	4,4'-DCBPy	Dimethyl sulfoxide (DMSO)	Not specified	Soluble	[5]
2,2'- Bipyridine- 4,4'- dicarboxylic acid	4,4'-DCBPy	N,N- Dimethylform amide (DMF)	Not specified	Soluble	[5]
2,2'- Bipyridine- 4,4'- dicarboxylic acid	4,4'-DCBPy	Tetrahydrofur an (THF)	Not specified	Soluble	[5]
2,2'- Bipyridine- 4,4'- dicarboxylic acid	4,4'-DCBPy	Chloroform	Not specified	Soluble	[5]



2,2'- Bipyridine- 5,5'- dicarboxylic acid	5,5'-DCBPy	Water	Room Temperature	Sparingly soluble	[6]
2,2'- Bipyridine- 5,5'- dicarboxylic acid	5,5'-DCBPy	Aqueous Buffers	Not specified	Sparingly soluble	
2,2'- Bipyridine- 5,5'- dicarboxylic acid	5,5'-DCBPy	1:3 DMSO:PBS (pH 7.2)	Not specified	~0.25 mg/mL	
2,2'- Bipyridine- 5,5'- dicarboxylic acid	5,5'-DCBPy	Dimethyl sulfoxide (DMSO)	Not specified	Slightly soluble	
2,2'- Bipyridine- 5,5'- dicarboxylic acid	5,5'-DCBPy	Dimethyl sulfoxide (DMSO)	Heated	Very slightly soluble	[7]
2,2'- Bipyridine- 5,5'- dicarboxylic acid	5,5'-DCBPy	Common Organic Solvents	Not specified	Limited solubility	[6]

# **Experimental Protocols: Solubility Determination**



A widely accepted method for determining the equilibrium solubility of a compound is the shake-flask method.[8][9][10] This method involves saturating a solvent with a solute and then measuring the concentration of the dissolved solute.

# Protocol: Shake-Flask Method for Equilibrium Solubility Determination

1.	Objective: To determine the equilibrium solubility of a <b>DCBPy</b> isomer in a specific solvent	at
a	controlled temperature.	

- 2. Materials:
- DCBPy compound (solid)
- · Solvent of choice
- · Glass vials or flasks with tight-fitting caps
- Orbital shaker with temperature control (incubator shaker)
- Centrifuge
- Syringe filters (e.g., 0.45 μm pore size)
- Analytical balance
- · Volumetric flasks and pipettes
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis) or a UV-Vis spectrophotometer
- 3. Procedure:
- · Preparation of Saturated Solution:
  - Add an excess amount of the solid **DCBPy** compound to a glass vial. An excess is necessary to ensure that a saturated solution is formed.[9]



- Add a known volume of the desired solvent to the vial.
- Seal the vials tightly to prevent solvent evaporation.
- Place the vials in an orbital shaker set to a constant temperature (e.g., 25 °C or 37 °C) and agitation speed (e.g., 100 rpm).[11]
- Allow the mixture to equilibrate for a sufficient period, typically 24 to 72 hours, to ensure that equilibrium is reached.[12] The time to reach equilibrium should be determined by taking measurements at different time points until the concentration of the dissolved solid remains constant.[12]
- Sample Separation:
  - After the equilibration period, remove the vials from the shaker and allow the undissolved solid to settle.
  - Separate the saturated solution (supernatant) from the excess solid. This can be achieved by either:
    - Centrifugation: Centrifuge the vials at a high speed to pellet the undissolved solid.
    - Filtration: Withdraw the supernatant using a syringe and filter it through a syringe filter to remove any undissolved particles.
- Analysis of Solute Concentration:
  - Carefully take a precise aliquot of the clear, saturated solution.
  - Dilute the aliquot with a known volume of the solvent to bring the concentration within the linear range of the analytical method.
  - Determine the concentration of the DCBPy in the diluted solution using a validated analytical method, such as HPLC-UV or UV-Vis spectrophotometry.[8][9] A calibration curve prepared with known concentrations of the DCBPy compound should be used for quantification.
- Calculation:

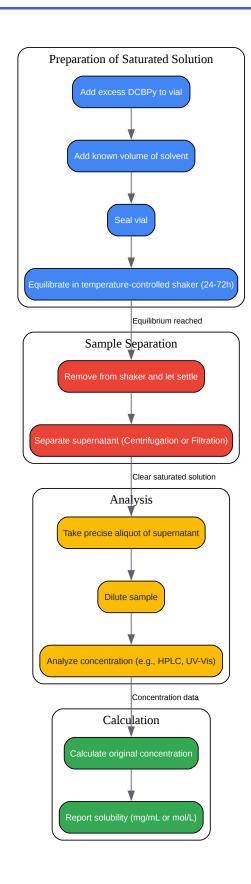


- Calculate the concentration of the DCBPy in the original saturated solution by accounting for the dilution factor.
- Express the solubility in appropriate units, such as mg/mL or mol/L.

## **Mandatory Visualization**

The following diagram illustrates the experimental workflow for determining the solubility of a **DCBPy** compound using the shake-flask method.





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Caption: Workflow for the Shake-Flask Solubility Experiment.



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